

3,4-Dimethoxyphenylboronic Acid: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: 3,4-Dimethoxyphenylboronic acid

Cat. No.: B038269

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **3,4-Dimethoxyphenylboronic acid**, a versatile reagent in organic synthesis and drug discovery. The information presented herein is intended to support researchers and professionals in the effective handling, storage, and application of this compound.

Physicochemical Properties

3,4-Dimethoxyphenylboronic acid is a white to off-white crystalline solid. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **3,4-Dimethoxyphenylboronic Acid**

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₁ BO ₄	[1][2]
Molecular Weight	181.98 g/mol	[1][2]
Melting Point	245-250 °C	[1][3][4]
Appearance	White to off-white crystalline powder	[1][5]
CAS Number	122775-35-3	[1][5]

Solubility Profile

The solubility of **3,4-Dimethoxyphenylboronic acid** is a critical parameter for its use in various reaction conditions and formulations.

Aqueous Solubility

The solubility of **3,4-Dimethoxyphenylboronic acid** in water has been reported to be 25 g/L. [5][6] The pH of the aqueous solution can influence the solubility of boronic acids due to the equilibrium between the neutral acid and the anionic boronate form. However, specific data on the pH-dependent solubility of **3,4-Dimethoxyphenylboronic acid** is not readily available in the public domain.

Organic Solvent Solubility

Qualitative information suggests that **3,4-Dimethoxyphenylboronic acid** is soluble in a range of organic solvents, including alcohols, ethers, and esters.[4] This general solubility is attributed to the presence of the methoxy groups which increase its affinity for organic media.[1] Unfortunately, quantitative solubility data in common organic solvents such as methanol, ethanol, acetone, tetrahydrofuran (THF), dimethylformamide (DMF), and dimethyl sulfoxide (DMSO) at various temperatures is not extensively reported in peer-reviewed literature.

Table 2: Summary of Known Solubility Data for **3,4-Dimethoxyphenylboronic Acid**

Solvent	Solubility	Temperature	pH	Reference(s)
Water	25 g/L	Not Specified	Not Specified	[5][6]
Alcohols	Soluble (Qualitative)	Not Specified	Not Applicable	[4]
Ethers	Soluble (Qualitative)	Not Specified	Not Applicable	[4]
Esters	Soluble (Qualitative)	Not Specified	Not Applicable	[4]

Researchers requiring precise solubility data for specific applications are advised to determine it experimentally using the protocol outlined in Section 4.1.

Stability Profile

The stability of **3,4-Dimethoxyphenylboronic acid** is a key consideration for its storage and handling to ensure its integrity and reactivity. Boronic acids, as a class of compounds, are susceptible to several degradation pathways.

Thermal Stability

The high melting point of 245-250 °C suggests good thermal stability in the solid state.^{[1][3][4]} However, prolonged exposure to high temperatures, especially in the presence of moisture, can lead to dehydration and the formation of the corresponding cyclic anhydride, a boroxine.

Photostability

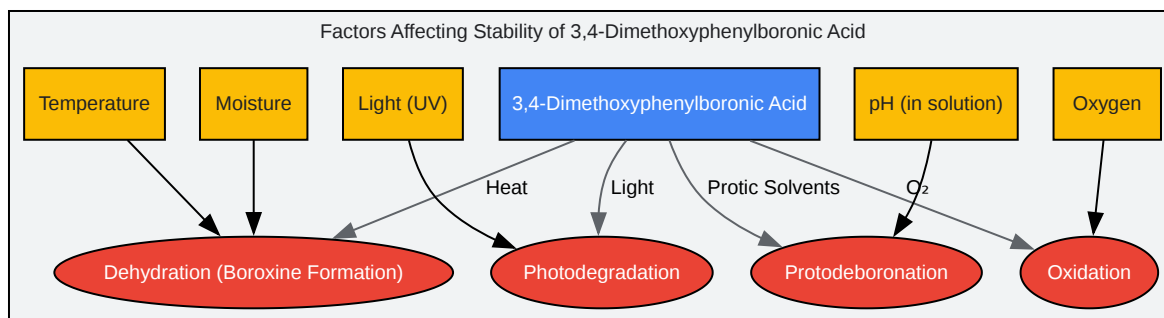
Arylboronic acids can be susceptible to photodegradation.^{[7][8][9][10][11]} Exposure to light, particularly UV radiation, can promote oxidation and other degradation pathways. It is therefore recommended to store **3,4-Dimethoxyphenylboronic acid** in light-resistant containers.

Stability in Solution

The stability of **3,4-Dimethoxyphenylboronic acid** in solution is dependent on the solvent, pH, and the presence of oxygen and other reactive species. In protic solvents, there is a potential for protodeboronation, where the boronic acid moiety is replaced by a hydrogen atom. Oxidative degradation can also occur, leading to the formation of the corresponding phenol.

Recommended Storage Conditions: To ensure the long-term stability of **3,4-Dimethoxyphenylboronic acid**, it is recommended to store the compound in a cool (2-8 °C or room temperature, as specified by the supplier), dry, and dark place under an inert atmosphere (e.g., nitrogen or argon) to minimize degradation from moisture, light, and oxygen.^[12]

Below is a diagram illustrating the key factors influencing the stability of **3,4-Dimethoxyphenylboronic acid**.



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Caption: Factors influencing the stability of **3,4-Dimethoxyphenylboronic acid**.

Experimental Protocols

The following sections provide generalized experimental protocols for determining the solubility and stability of **3,4-Dimethoxyphenylboronic acid**. These protocols are based on standard methodologies and should be adapted and validated for specific laboratory conditions and analytical instrumentation.

Protocol for Solubility Determination (Dynamic Method)

This method involves determining the temperature at which a solid solute dissolves in a solvent to form a homogenous solution upon controlled heating.

Materials and Equipment:

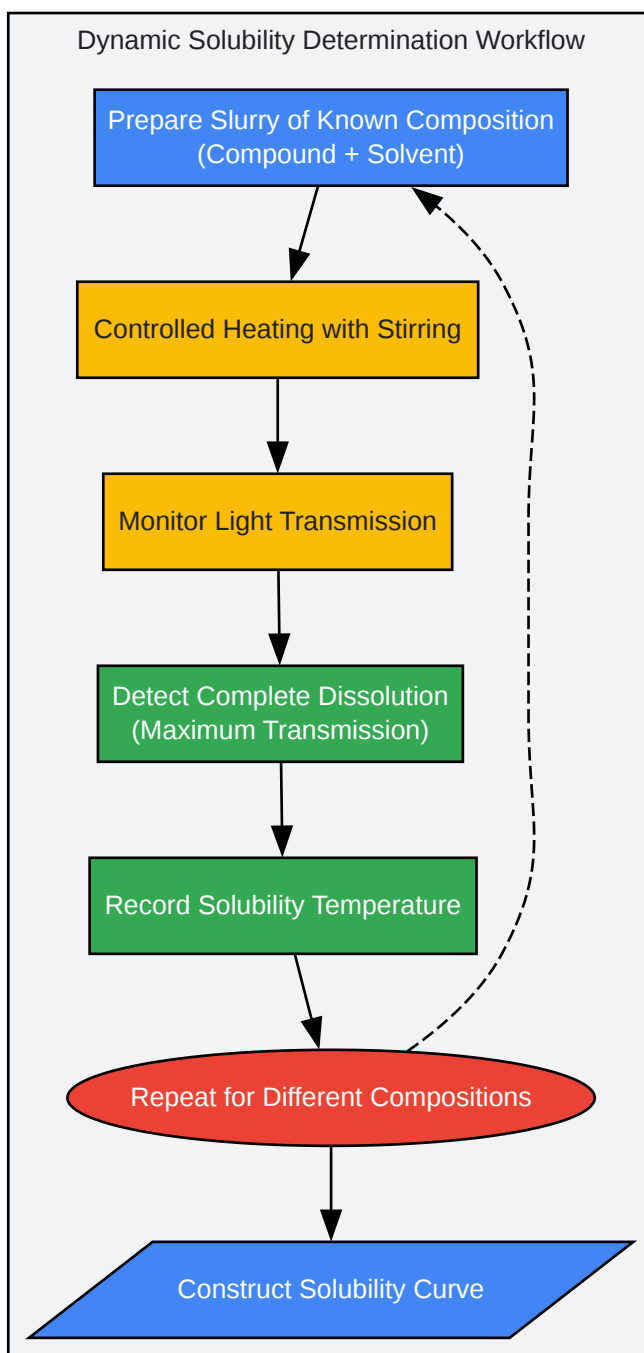
- **3,4-Dimethoxyphenylboronic acid**
- High-purity organic solvent of interest
- Jacketed glass vessel
- Magnetic stirrer and stir bar
- Calibrated temperature probe

- Light transmission detector (turbidimeter or spectrophotometer)
- Controlled temperature circulator

Procedure:

- Accurately weigh a known amount of **3,4-Dimethoxyphenylboronic acid** and the selected solvent into the jacketed glass vessel to create a slurry of known composition.
- Place the vessel in the controlled temperature circulator and begin stirring to ensure a uniform suspension.
- Slowly heat the mixture at a constant rate (e.g., 0.1-0.5 °C/min).
- Continuously monitor the light transmission through the suspension.
- The temperature at which the last solid particles dissolve, and the light transmission reaches a maximum and plateaus, is recorded as the solubility temperature for that specific concentration.
- Repeat this procedure for a range of compositions to construct a solubility curve (solubility vs. temperature).

The following diagram illustrates the workflow for the dynamic solubility determination method.



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Caption: Workflow for the dynamic determination of solubility.

Protocol for Stability Assessment (ICH Guideline Approach)

A forced degradation study according to the International Council for Harmonisation (ICH) guidelines can be employed to assess the stability of **3,4-Dimethoxyphenylboronic acid**.

Materials and Equipment:

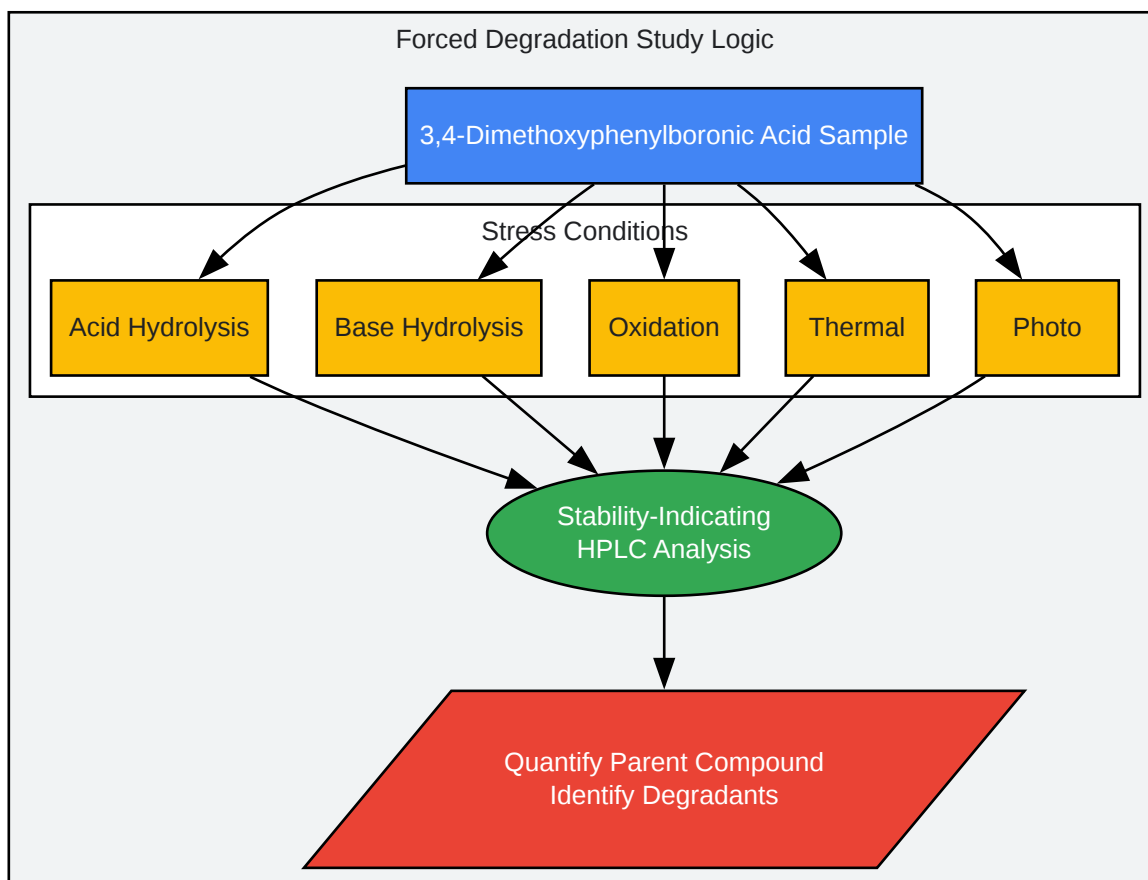
- **3,4-Dimethoxyphenylboronic acid**
- Forced degradation reagents (e.g., HCl, NaOH, H₂O₂, AIBN)
- Stability chambers with controlled temperature and humidity
- Photostability chamber
- High-performance liquid chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Validated stability-indicating analytical method

Procedure:

- **Stress Conditions:** Subject samples of **3,4-Dimethoxyphenylboronic acid** to various stress conditions, including:
 - **Acidic Hydrolysis:** Reflux in a suitable concentration of acid (e.g., 0.1 M HCl).
 - **Basic Hydrolysis:** Reflux in a suitable concentration of base (e.g., 0.1 M NaOH).
 - **Oxidation:** Treat with an oxidizing agent (e.g., 3% H₂O₂) at room temperature.
 - **Thermal Stress:** Expose the solid compound to elevated temperatures (e.g., 60°C, 80°C).
 - **Photostability:** Expose the solid compound to light according to ICH Q1B guidelines.
- **Time Points:** Withdraw samples at appropriate time intervals (e.g., 0, 6, 12, 24, 48 hours for forced degradation; longer intervals for long-term stability).
- **Analysis:** Analyze the samples using a validated stability-indicating HPLC method to quantify the remaining parent compound and detect any degradation products.

- Data Evaluation: Determine the degradation rate and identify the major degradation products.

The logical relationship for a forced degradation study is depicted below.



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Caption: Logical flow of a forced degradation study.

Conclusion

3,4-Dimethoxyphenylboronic acid is a valuable research chemical with moderate aqueous solubility and good thermal stability in its solid form. While qualitative information on its solubility in organic solvents is available, there is a notable lack of quantitative data in the public domain. Researchers are encouraged to perform experimental determinations to ascertain the solubility in their specific solvent systems. The stability of this compound is influenced by temperature, light, moisture, and pH, with dehydration, photodegradation, and

oxidation being potential degradation pathways. Adherence to proper storage and handling protocols is crucial to maintain the quality and reactivity of **3,4-Dimethoxyphenylboronic acid** for its successful application in research and development.

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